

Technical Guide: H-NMR Spectrum Analysis of N-(3-ethynylphenyl)cyclohexanecarboxamide

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Compound of Interest

Compound Name:	N-(3-ethynylphenyl)cyclohexanecarboxamide
CAS No.:	949761-85-7
Cat. No.:	B2537120

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Executive Summary & Structural Context

Target Molecule: **N-(3-ethynylphenyl)cyclohexanecarboxamide** Formula:

Molecular Weight: 227.31 g/mol [1]

This analysis focuses on distinguishing the target molecule from its synthetic precursors (3-ethynylaniline) and its structural isomers (para-substituted analogs). The molecule consists of three distinct magnetic environments:

- The Amide Linker: A sensitive proton highly dependent on solvent and hydrogen bonding.[1]
- The Aromatic Core: A meta-substituted phenyl ring requiring precise splitting analysis.[1][2]
- The Aliphatic/Alkyne Termini: A cyclohexane ring (chair conformation) and a terminal alkyne ([1]

Experimental Protocol (Standardized)

To ensure reproducibility and "publication-grade" spectra, the following protocol is recommended.

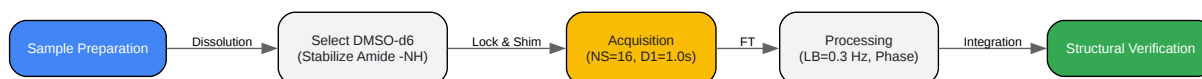
Reagents:

- Solvent: DMSO-d₆ (99.9% D) + 0.03% TMS (Tetramethylsilane).^[1]
 - Rationale: Chloroform () often causes the amide proton to broaden due to quadrupole broadening or exchange. DMSO stabilizes the amide bond via hydrogen bonding, resulting in a sharp, diagnostic singlet downfield (~9.8 ppm).
- Concentration: 5–10 mg of sample in 0.6 mL solvent.

Acquisition Parameters (400 MHz or higher):

- Pulse Sequence: Standard 1H (zg30).
- Scans (NS): 16 (minimum) to resolve the small meta-coupling constants.
- Relaxation Delay (D1): 1.0 s (increase to 5.0 s if accurate integration of the alkyne proton is critical, as protons have longer relaxation times).

Workflow Diagram



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Figure 1: Standardized H-NMR workflow for amide-containing small molecules.

Comparative Analysis: Product vs. Alternatives

This section objectively compares the H-NMR profile of the target against its precursor and isomer to demonstrate how to prove identity.

Comparison A: Target vs. Precursor (3-Ethynylaniline)

The synthesis typically involves coupling cyclohexanecarbonyl chloride with 3-ethynylaniline.[\[1\]](#)

Feature	Precursor: 3-Ethynylaniline	Target Product	Diagnostic Note
Amine/Amide	Broad singlet @ 5.2 ppm ()	Sharp Singlet @ ~9.8 ppm ()	The shift from 5.2 to 9.8 ppm confirms acylation. [1]
Aliphatic	None	Multiplets @ 1.1–2.4 ppm	Appearance of 11 protons confirms cyclohexane addition. [1]
Aromatic	Upfield shift (shielded by)	Downfield shift (deshielded by)	The amide is electron-withdrawing, shifting ortho-protons downfield. [1]

Comparison B: Target vs. Isomer (Para-Ethynyl)

Distinguishing the meta-isomer (Target) from the para-isomer is critical for Quality Control (QC).

Feature	Target (Meta-Substituted)	Alternative (Para-Substituted)
Symmetry	Asymmetric	Symmetric (axis)
Aromatic Pattern	4 Distinct Signals(Singlet, Doublet, Triplet, Doublet)	2 Distinct Signals(Two Doublets, AA'BB' system)
H-2 Signal	Diagnostic Singlet (isolated)	Absent (integrated into doublets)

Detailed Spectral Assignment (DMSO-d6)

The following table summarizes the chemical shifts (

), multiplicity, and coupling constants (

) for **N-(3-ethynylphenyl)cyclohexanecarboxamide**.

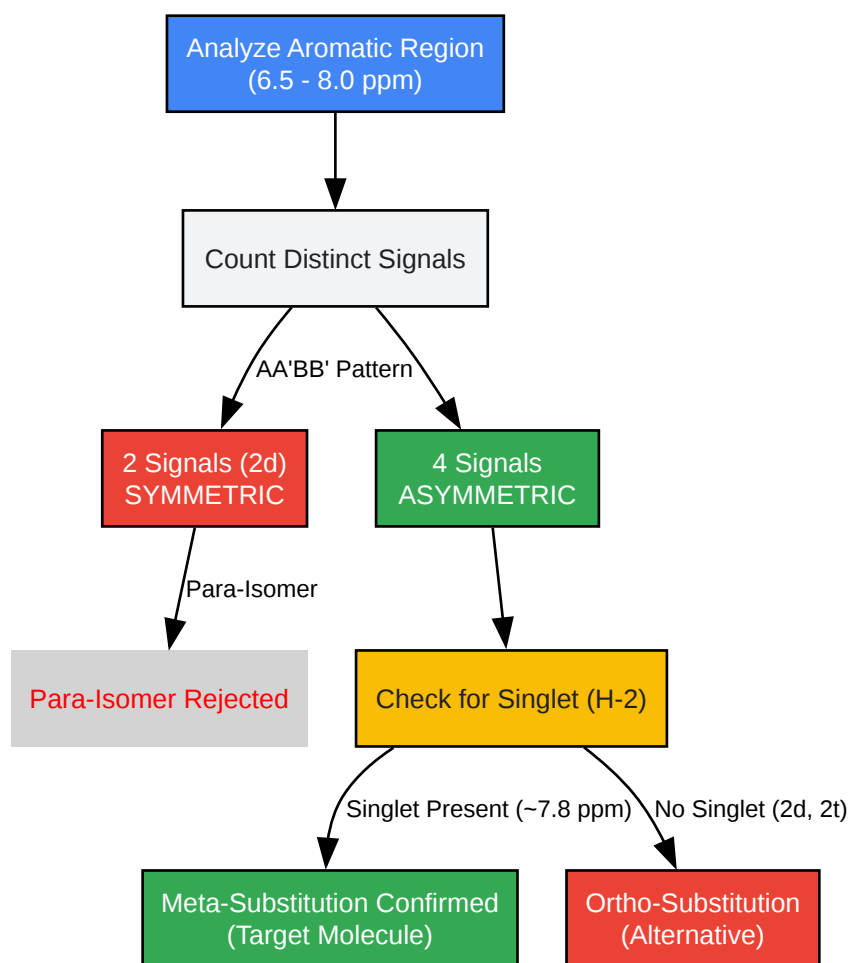
Region	(ppm)	Multiplicity	Integral	Assignment	Structural Logic
Amide	9.85	Singlet (s)	1H		Highly deshielded by carbonyl anisotropy and H-bonding to DMSO.[1]
Aromatic	7.82	Singlet (t*)	1H	Ar-H (2)	"Isolated" proton between Amide and Alkyne.[1] Appears as singlet or narrow triplet (Hz).[1]
Aromatic	7.65	Doublet (d)	1H	Ar-H (6)	Ortho to Amide; deshielded by electron-withdrawing carbonyl.[1] (Hz).[1]
Aromatic	7.30	Triplet (t)	1H	Ar-H (5)	Meta to both substituents. [1] Standard benzene shift.[1] (Hz).[1]

Aromatic	7.15	Doublet (d)	1H	Ar-H (4)	Ortho to Alkyne; less deshielded than H-6.[1]
Alkyne	4.15	Singlet (s)	1H		Diagnostic for terminal alkyne.[1][3] Shielded by anisotropy of the triple bond.
Aliphatic	2.35	Multiplet (tt)	1H	Cyclohexyl (1)	Methine proton adjacent to carbonyl.[1]
Aliphatic	1.75	Multiplet	4H	Cyclohexyl (2,6)	Equatorial/Axial protons near the carbonyl.
Aliphatic	1.2 - 1.5	Multiplet	6H	Cyclohexyl (3,4,5)	Distal methylene protons.[1]

*Note: The H-2 aromatic proton technically has two meta-couplings, but often appears as a singlet or unresolved triplet on lower-field instruments (300-400 MHz).[1]

Aromatic Splitting Logic Tree

To confirm the meta-substitution pattern, follow this logic path:



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Figure 2: Decision tree for distinguishing meta-substitution (Target) from para-isomers.

Troubleshooting & Impurities

When analyzing the spectrum, be aware of these common artifacts:

- Water Peak: In DMSO-d₆, residual water appears at 3.33 ppm.^[1] This is distinct from the product signals but can obscure the alkyne proton if the baseline is poor.
 - Solution: Use dry DMSO ampoules or apply solvent suppression if the water peak is massive.
- Residual Solvent:
 - Ethyl Acetate: Quartet at 4.03 ppm, Singlet at 1.99 ppm.^[1] (Common from workup).

- DCM: Singlet at 5.76 ppm.[1]
- Rotamers: Unlike tertiary amides (e.g., N,N-dimethyl), this secondary amide () exists predominantly in the trans (anti) conformation to minimize steric clash between the cyclohexyl ring and the phenyl ring. You should not see rotamer splitting at room temperature.[1]

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